

Indoline-2-thione: A Comprehensive Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: *Indoline-2-thione*

CAS No.: *496-30-0*

Cat. No.: *B1305242*

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Foreword: Unveiling the Versatility of a Privileged Scaffold

Indoline-2-thione, a heterocyclic compound featuring a fused benzene and pyrrolidine ring system with a thione functional group, represents a cornerstone in synthetic and medicinal chemistry. Its unique structural attributes, particularly the thione-thiol tautomerism, bestow upon it a rich and varied reactivity profile. This guide is crafted for researchers, scientists, and drug development professionals, aiming to provide an in-depth understanding of the physical and chemical properties of **Indoline-2-thione**. By elucidating the principles that govern its behavior, we seek to empower the scientific community to harness its full potential in the design and synthesis of novel therapeutics and functional materials. This document moves beyond a mere compilation of data, offering insights into the causality behind its properties and reactivity, thereby providing a robust foundation for its application in cutting-edge research.

Molecular Identity and Structural Elucidation

Indoline-2-thione, systematically named 1,3-dihydro-2H-indole-2-thione, is an organic compound with the chemical formula C_8H_7NS ^[1]. It is structurally a derivative of dihydroindole

with a thione group at the 2-position[2].

Core Molecular Structure

The foundational structure of **Indoline-2-thione** consists of a bicyclic system where a benzene ring is fused to a five-membered nitrogen-containing ring. The key feature is the C=S double bond at the second position of the indoline core.

Figure 1: 2D Chemical structure of **Indoline-2-thione**.

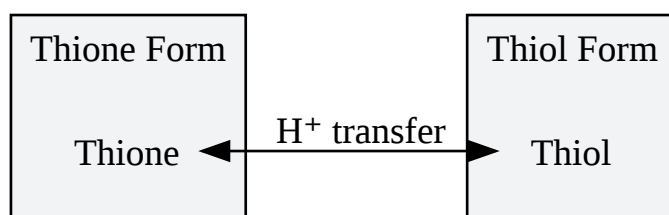
Physicochemical Properties

A summary of the key physicochemical properties of **Indoline-2-thione** is presented in the table below. It is important to note a discrepancy in the reported melting point, with some sources indicating a value of 44–45 °C[2]. However, this appears anomalously low for a crystalline aromatic compound of this nature. Further verification is recommended, and for the purpose of this guide, the value should be treated with caution.

Property	Value	Source
Molecular Formula	C ₈ H ₇ NS	[1]
Molecular Weight	149.21 g/mol	[1]
Appearance	White solid	[2]
Density	1.27 g/cm ³	[2]
Boiling Point	243.4 °C	
Melting Point	44–45 °C (Caution advised)	[2]

The Dichotomy of Structure: Thione-Thiol Tautomerism

A paramount chemical feature of **Indoline-2-thione** is its existence as a tautomeric mixture of the thione (lactam) form (1,3-dihydro-2H-indole-2-thione) and the thiol (lactim) form (2-mercaptoindole). This equilibrium is dynamic and highly sensitive to the surrounding chemical environment, particularly the polarity of the solvent.



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Figure 2: Thione-thiol tautomerism of **Indoline-2-thione**.

The position of this equilibrium is a critical determinant of the molecule's reactivity. In polar solvents, the thione form is generally favored due to better solvation of the polar thiocarbonyl group. Conversely, in non-polar solvents, the aromaticity of the indole ring in the thiol form provides a stabilizing force, shifting the equilibrium in its favor. This solvent-dependent behavior is a key consideration in reaction design and spectroscopic analysis.

Spectroscopic Signature: A Window into Molecular Behavior

The dual nature of **Indoline-2-thione** is elegantly reflected in its spectroscopic data. Understanding these spectral characteristics is fundamental for its identification, purity assessment, and for monitoring its transformations in chemical reactions.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides unambiguous evidence for the thione-thiol tautomerism and allows for the characterization of the molecular framework.

¹H NMR (in CD₃CN): The proton NMR spectrum in acetonitrile reveals the presence of the methylene protons of the indoline ring. A key signal is the N-H proton, which appears at approximately 10.4 ppm[3]. The aromatic protons typically resonate in the range of 7.0-7.5 ppm.

¹³C NMR (in CD₃CN): The carbon spectrum is characterized by a signal for the C=S carbon in the thione form, which is typically found downfield. The methylene carbon (C3) resonates at approximately 49.90 ppm[4].

Table of NMR Data (in CD₃CN)[3][4]

Atom	¹ H Chemical Shift (δ, ppm)	¹³ C Chemical Shift (δ, ppm)
N-H	10.4 (s, 1H)	-
C3-H ₂	3.98 (s, 2H)	49.90
Aromatic-H	7.0-7.5 (m)	110-140
C=S	-	~200 (anticipated)

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in **Indoline-2-thione**. The spectrum will exhibit characteristic absorption bands corresponding to the N-H, C-H, C=C (aromatic), and C=S bonds. The presence and position of the C=S stretching vibration are particularly diagnostic of the thione tautomer.

Anticipated IR Absorption Bands:

- N-H stretch: A broad band in the region of 3100-3300 cm⁻¹.
- Aromatic C-H stretch: Sharp peaks just above 3000 cm⁻¹.
- Aliphatic C-H stretch: Peaks just below 3000 cm⁻¹.
- C=C aromatic stretch: Multiple sharp bands in the 1450-1600 cm⁻¹ region.
- C=S stretch: A band of medium intensity in the 1020-1250 cm⁻¹ region. The exact position can be influenced by the molecular environment.

UV-Visible (UV-Vis) Spectroscopy

The electronic transitions of **Indoline-2-thione** can be probed by UV-Vis spectroscopy. The absorption spectrum is influenced by the solvent and pH, reflecting the tautomeric equilibrium. In acidic solutions, where the thiol form may be more prevalent, changes in the absorption maxima are observed, indicating a shift in the electronic structure[4].

Mass Spectrometry (MS)

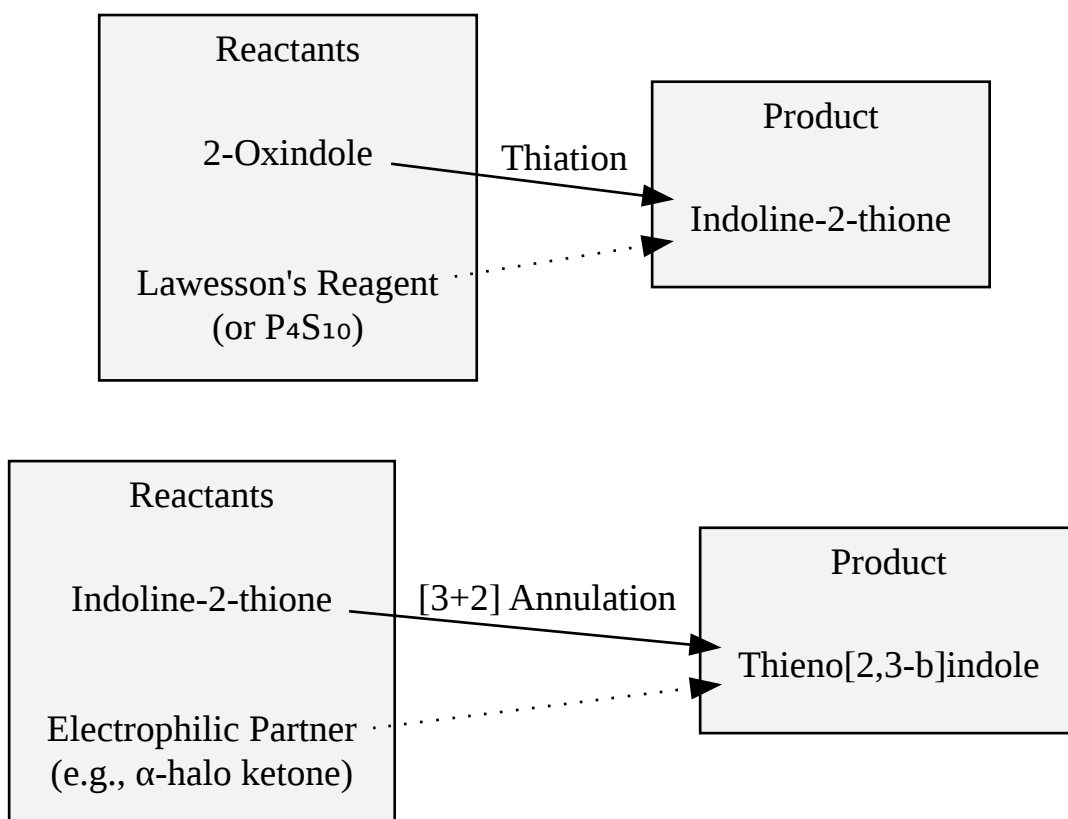
Mass spectrometry provides information about the molecular weight and fragmentation pattern of **Indoline-2-thione**. The molecular ion peak ($[M]^+$) would be expected at m/z 149. The fragmentation pattern can offer insights into the stability of different parts of the molecule. For instance, the loss of sulfur or cleavage of the five-membered ring are plausible fragmentation pathways. The mass spectrum of its photoproducts has been studied, revealing the formation of indole and biindolyl depending on the pH[4].

Synthesis and Reactivity: A Versatile Building Block

Indoline-2-thione is a valuable synthon for the construction of a diverse array of heterocyclic compounds, many of which are of interest in medicinal and materials chemistry.

Synthetic Preparation

The most common and direct route to **Indoline-2-thione** is through the thiation of 2-oxindole. This transformation is typically achieved using a thionating agent such as Lawesson's reagent or phosphorus pentasulfide (P_4S_{10}) in an appropriate solvent like toluene[2].



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Sources

- 1. 2-Indolinethione | C₈H₇NS | CID 3032310 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Indolinethione - Wikipedia [en.wikipedia.org]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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